Comparative study of adamantane derivatives with and without the morpholine moiety

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Compound of Interest

Compound Name:	*5-(Morpholin-4-ylcarbonyl)adamantan-2-one*
CAS No.:	*174972-27-1*
Cat. No.:	*B3048575*

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The Morpholine Moiety: A Double-Edged Sword in Adamantane-Based Drug Design

A Comparative Analysis for Drug Development Professionals

The adamantane scaffold, a rigid, lipophilic, and three-dimensional hydrocarbon cage, has proven to be a privileged structure in medicinal chemistry. Its incorporation into drug candidates often enhances metabolic stability, improves membrane permeability, and provides a robust framework for the precise orientation of pharmacophoric groups. However, the journey from a promising adamantane-based lead compound to a clinically successful drug is fraught with challenges, often revolving around optimizing physicochemical and pharmacokinetic properties. One common strategy to address these challenges is the introduction of heterocyclic moieties. Among these, the morpholine ring is frequently employed with the aim of improving solubility and metabolic stability. This guide provides a comparative analysis of adamantane derivatives with and without the morpholine moiety, supported by experimental data, to offer a nuanced perspective for researchers in drug discovery and development.

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The Rationale for Morpholine Incorporation: A Balancing Act

The decision to incorporate a morpholine ring into an adamantane derivative is a strategic one, aimed at modulating the molecule's properties for improved therapeutic potential. The core rationale behind this chemical modification is multifaceted:

- Enhanced Hydrophilicity and Solubility: The adamantane core is inherently lipophilic. While this property can aid in crossing biological membranes, it often leads to poor aqueous solubility, hindering formulation and bioavailability. The morpholine ring, with its ether oxygen and basic nitrogen atoms, can act as a hydrogen bond acceptor, thereby increasing the overall hydrophilicity and aqueous solubility of the compound.

- Metabolic Stability: The rigid cage of adamantane can sterically shield adjacent functional groups from metabolic degradation. The morpholine ring itself is also generally considered to be metabolically stable, making it an attractive addition to further enhance the drug's half-life.

- Modulation of Pharmacological Activity: The introduction of a morpholine moiety can influence the binding affinity and selectivity of the adamantane derivative for its biological target. The nitrogen atom can be protonated at physiological pH, allowing for ionic interactions, while the overall conformation of the ring can influence the molecule's fit within a binding pocket.

However, the inclusion of a morpholine ring is not without potential trade-offs. It can increase the molecular weight and polarity, which might negatively impact membrane permeability in some cases. Furthermore, as the following comparative study will demonstrate, the presence of a morpholine ring does not universally lead to superior biological activity when compared to other heterocyclic or even acyclic analogues.

A Head-to-Head Comparison: Adamantane-Isothiourea Derivatives in Antimicrobial and Antidiabetic Applications

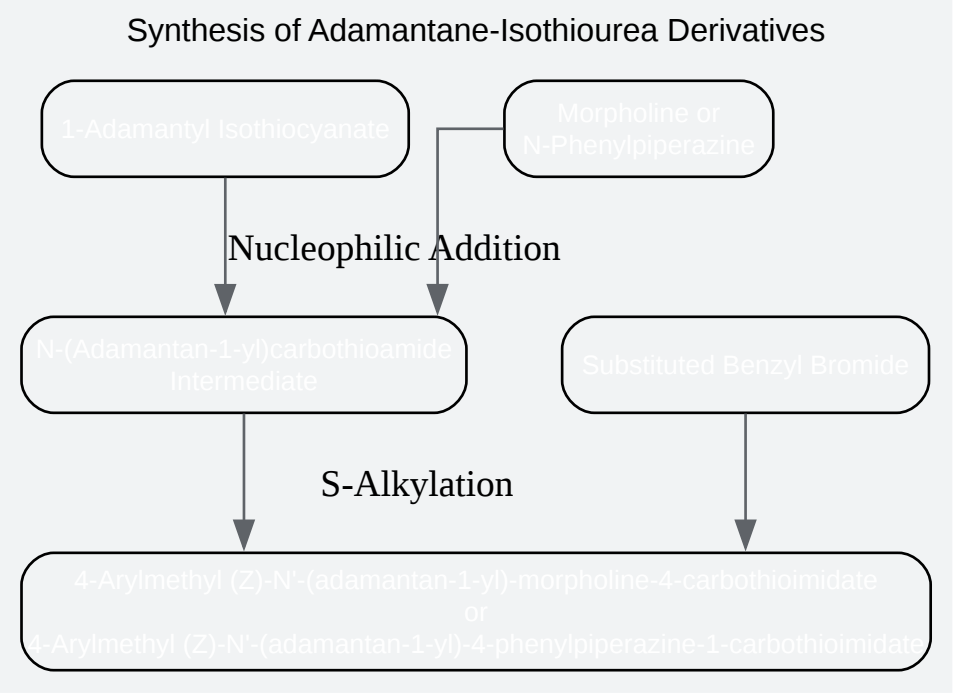
A study by Al-Wahaibi et al. provides a direct and insightful comparison of adamantane-isothiourea derivatives bearing either a morpholine or a phenylpiperazine moiety. This research

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offers a valuable dataset to dissect the influence of these heterocyclic rings on the biological activity of an adamantane scaffold.

Synthesis and Structural Characterization

The synthesis of these hybrid molecules involves a multi-step process, beginning with the reaction of 1-adamantylamine with carbon disulfide to form an isothiocyanate. This intermediate is then reacted with either morpholine or N-phenylpiperazine to yield the corresponding N-(adamantan-1-yl)carbothioamide. The final step involves the S-alkylation of the carbothioamide with various substituted benzyl bromides.



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Caption: Generalized synthetic workflow for adamantane-isothiourea derivatives.

Antimicrobial Activity: A Tale of Two Heterocycles

The synthesized adamantane-isothiourea derivatives were screened for their in vitro antimicrobial activity against a panel of Gram-positive and Gram-negative bacteria, as well as the pathogenic fungus Candida albicans. The results, summarized in the table below, reveal a

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fascinating divergence in the activity profiles of the morpholine- and phenylpiperazine-containing compounds.

Table 1: Comparative Antimicrobial Activity (MIC, µg/mL) of Adamantane-Isothiourea Derivatives

Compound ID	Heterocycle	R	S. aureus	B. subtilis	E. coli	P. aeruginosa	C. albicans
7a	Morpholine	H	16	16	32	>128	>128
7b	Morpholine	4-Br	8	8	16	32	64
7d	Morpholine	4-NO_2	4	8	8	16	32
7e	Morpholine	3,5-$(CF_3)_2$	8	4	8	16	32
8a	Phenylpiperazine	H	32	32	>128	>128	64
8b	Phenylpiperazine	4-Br	16	16	64	>128	32
8d	Phenylpiperazine	4-NO_2	8	16	32	64	16
8e	Phenylpiperazine	3,5-$(CF_3)_2$	8	8	32	64	16
Ampicillin	-	-	4	2	8	>128	-
Gentamicin	-	-	2	1	4	2	-
Amphotericin B	-	-	-	-	-	-	2

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Data extracted from Al-Wahaibi et al. (2017).

From this data, several key observations can be made:

- Broad-Spectrum Antibacterial Activity of Morpholine Derivatives: Several of the morpholine-containing compounds (7b, 7d, and 7e) exhibited potent, broad-spectrum antibacterial activity, with MIC values in the low microgram per milliliter range against both Gram-positive and Gram-negative bacteria. In contrast, the phenylpiperazine analogues generally showed more potent activity against Gram-positive strains, with diminished efficacy against Gram-negative bacteria.

- Superior Antifungal Activity of Phenylpiperazine Derivatives: The N-phenylpiperazine derivatives consistently demonstrated greater antifungal activity against C. albicans compared to their morpholine counterparts. This suggests that the phenylpiperazine moiety may have specific interactions with fungal targets that are not as effectively engaged by the morpholine ring.

- Influence of Benzyl Ring Substituents: For both series of compounds, the nature of the substituent on the benzyl ring played a significant role in modulating antimicrobial potency. Electron-withdrawing groups, such as nitro (NO_2) and trifluoromethyl (CF_3), generally enhanced antibacterial activity.

Antidiabetic Activity: A More Level Playing Field

The study also investigated the in vivo hypoglycemic activity of these compounds in streptozotocin-induced diabetic rats. Here, the distinction between the morpholine and phenylpiperazine derivatives was less pronounced.

Table 2: Comparative Hypoglycemic Activity of Adamantane-Isothiourea Derivatives

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Compound ID	Heterocycle	R	% Reduction in Blood Glucose
7a	Morpholine	H	48.5
8a	Phenylpiperazine	H	52.1
8b	Phenylpiperazine	4-Br	50.7
Gliclazide	-	-	55.2

Data extracted from Al-Wahaibi et al. (2017).

Both the morpholine-containing compound 7a and the phenylpiperazine derivatives 8a and 8b produced a potent and dose-independent reduction in serum glucose levels, comparable to the standard antidiabetic drug gliclazide. This indicates that for this particular biological target, the choice between a morpholine and a phenylpiperazine ring may be less critical to achieving the desired pharmacological effect.

Experimental Protocols: A Foundation for Reproducibility

To ensure the scientific integrity of these findings, it is essential to understand the methodologies employed. The following are summaries of the key experimental protocols used in the comparative study.

General Procedure for the Synthesis of 4-Arylmethyl (Z)-N′-(adamantan-1-yl)-morpholine-4-carbothioimidates (7a-e) and 4-Arylmethyl (Z)-N′-(adamantan-1-yl)-4-phenylpiperazine-1-carbothioimidates (8a-e)

- A mixture of the appropriate N-(adamantan-1-yl)carbothioamide (5 or 6; 1 mmol), the substituted benzyl bromide (1 mmol), and anhydrous potassium carbonate (1.5 mmol) in dry acetone (20 mL) is stirred at room temperature for 12-18 hours.
- The reaction progress is monitored by thin-layer chromatography (TLC).

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- Upon completion, the reaction mixture is filtered to remove the inorganic solid.
- The filtrate is evaporated under reduced pressure.
- The resulting residue is purified by recrystallization from an appropriate solvent to afford the final product.

In Vitro Antimicrobial Activity Assay (Agar Well Diffusion Method)

- Melted Mueller-Hinton agar (for bacteria) or Sabouraud dextrose agar (for fungi) is seeded with the respective test microorganism.
- The seeded agar is poured into sterile Petri dishes and allowed to solidify.
- Wells of a fixed diameter are bored into the agar.
- A solution of the test compound at a known concentration is added to each well.
- The plates are incubated at 37°C for 24 hours (for bacteria) or at 28°C for 48 hours (for fungi).
- The diameter of the zone of inhibition around each well is measured in millimeters.

In Vivo Hypoglycemic Activity Assay

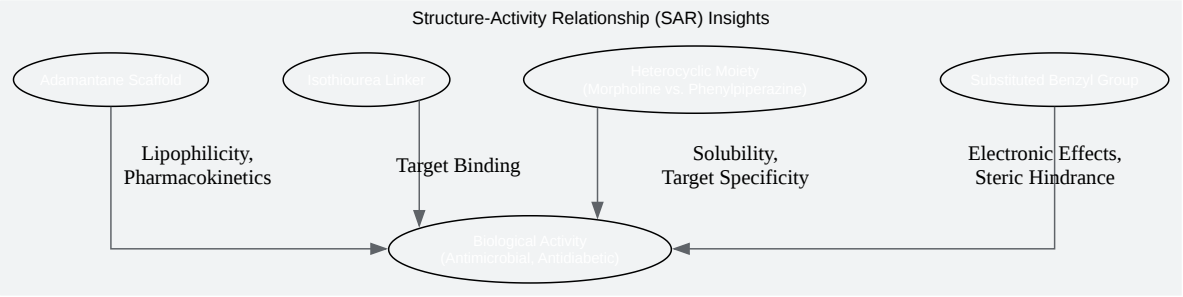
- Male Wistar rats are induced with diabetes by a single intraperitoneal injection of streptozotocin (STZ).
- Rats with fasting blood glucose levels above 250 mg/dL are selected for the study.
- The diabetic rats are divided into groups and treated orally with either the vehicle (control), a standard drug (e.g., gliclazide), or the test compound at a specific dose.
- Blood samples are collected at predetermined time intervals, and blood glucose levels are measured using a glucometer.

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- The percentage reduction in blood glucose levels is calculated relative to the initial fasting glucose level.

Mechanistic Insights and Structure-Activity Relationships

The observed differences in the biological activities of the morpholine- and phenylpiperazine-containing adamantane derivatives can be attributed to a combination of factors, including their physicochemical properties and their potential interactions with biological targets.



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Caption: Key structural components influencing the biological activity of adamantane-isothiourea derivatives.

The greater broad-spectrum antibacterial activity of the morpholine derivatives may be linked to their increased hydrophilicity, which could facilitate their transport across the complex cell envelopes of both Gram-positive and Gram-negative bacteria. Conversely, the enhanced antifungal activity of the phenylpiperazine analogues suggests that the additional aromatic ring may engage in favorable π-π stacking or hydrophobic interactions within the active site of a fungal-specific enzyme or receptor.

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For the hypoglycemic activity, the similar efficacy of both series of compounds implies that the core adamantane-isothiourea pharmacophore is likely the primary determinant of activity, with the heterocyclic moiety playing a more modulatory role in terms of physicochemical properties rather than direct target interaction.

Conclusion: A Context-Dependent Choice

The comparative analysis of adamantane derivatives with and without the morpholine moiety underscores a critical principle in drug design: there is no one-size-fits-all solution. The incorporation of a morpholine ring can be a powerful strategy to enhance aqueous solubility and metabolic stability, and in some cases, it can contribute to potent biological activity, as demonstrated by the broad-spectrum antibacterial effects of the adamantane-isothiourea-morpholine conjugates.

However, this guide also highlights that alternative heterocyclic systems, such as phenylpiperazine, may offer superior performance for specific therapeutic targets, such as fungal pathogens. The choice of which moiety to incorporate, or whether to include one at all, must be guided by a thorough understanding of the target biology, the desired physicochemical properties, and a comprehensive structure-activity relationship study. For drug development professionals, the adamantane scaffold remains a highly versatile and valuable starting point, and the judicious selection of appended functional groups, including the morpholine ring, will continue to be a key driver of innovation in the pursuit of novel therapeutics.

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